

Spectroscopic Characterization of 2-(ethylthio)pyrimidine-5-carbaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name:	2-(ETHYLTHIO)PYRIMIDINE-5-CARBALDEHYDE
CAS No.:	876890-28-7
Cat. No.:	B1274648

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This technical guide provides a comprehensive overview of the spectroscopic properties of **2-(ethylthio)pyrimidine-5-carbaldehyde**, a heterocyclic compound of interest in pharmaceutical and agrochemical research.^[1] As a versatile synthetic intermediate, a thorough understanding of its structural features through modern analytical techniques is paramount for researchers, scientists, and drug development professionals.^[1] This document delves into the theoretical underpinnings and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as applied to the characterization of this molecule.

While a complete set of publicly available experimental spectra for this specific compound is limited, this guide synthesizes data from analogous pyrimidine derivatives and fundamental spectroscopic principles to present a robust, predictive analysis of its spectral characteristics.

Molecular Structure and Physicochemical Properties

2-(ethylthio)pyrimidine-5-carbaldehyde possesses a pyrimidine core, substituted with an ethylthio group at the 2-position and a carbaldehyde (formyl) group at the 5-position. These functional groups impart distinct reactivity and spectroscopic signatures to the molecule.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ OS	[2]
Molecular Weight	168.22 g/mol	[2]
Appearance	Yellow crystalline powder	[1]
Melting Point	64 - 66 °C	[1]
CAS Number	876890-28-7	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful, non-destructive technique for elucidating the carbon-hydrogen framework of a molecule. For **2-(ethylthio)pyrimidine-5-carbaldehyde**, both ¹H and ¹³C NMR are indispensable for structural confirmation.

¹H NMR Spectroscopy

Theoretical Considerations: The chemical shift (δ) of protons in ¹H NMR is influenced by their local electronic environment. Electron-withdrawing groups, such as the pyrimidine ring and the aldehyde, will deshield nearby protons, causing them to resonate at higher chemical shifts (downfield). The ethylthio group will exhibit characteristic signals for its methylene and methyl protons, with their chemical shifts influenced by the adjacent sulfur atom and the aromatic ring.

Predicted ¹H NMR Data (in CDCl₃, 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.95	Singlet	1H	Aldehyde proton (-CHO)	The strongly electron-withdrawing carbonyl group and the aromatic ring cause significant deshielding.
~8.90	Singlet	2H	Pyrimidine protons (H-4, H-6)	These protons are part of an electron-deficient aromatic system and are deshielded. Their equivalence would lead to a singlet.
~3.25	Quartet	2H	Methylene protons (-S-CH ₂ -CH ₃)	Adjacent to the sulfur atom and coupled to the methyl protons (n+1 rule, 3+1=4).
~1.40	Triplet	3H	Methyl protons (-S-CH ₂ -CH ₃)	Coupled to the methylene protons (n+1 rule, 2+1=3).

Experimental Protocol: ¹H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(ethylthio)pyrimidine-5-carbaldehyde** in 0.6-0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v

tetramethylsilane (TMS) as an internal standard.

- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire the spectrum at room temperature with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift scale using the TMS signal at 0.00 ppm.

¹³C NMR Spectroscopy

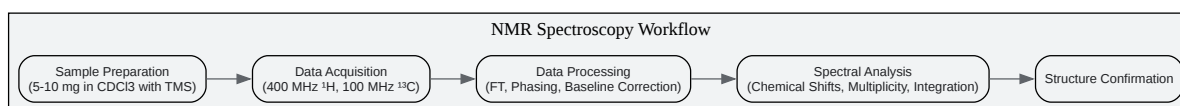
Theoretical Considerations: The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts of carbon atoms are highly sensitive to their hybridization and the electronegativity of attached atoms. Carbonyl carbons are typically found at the downfield end of the spectrum, while aliphatic carbons are more upfield.

Predicted ¹³C NMR Data (in CDCl₃, 100 MHz):

Chemical Shift (δ, ppm)	Assignment	Rationale
~185.0	Aldehyde carbon (CHO)	The carbonyl carbon is highly deshielded due to the double bond to oxygen.
~170.0	C-2 (pyrimidine ring)	Attached to the electronegative sulfur and two nitrogen atoms.
~160.0	C-4, C-6 (pyrimidine ring)	Aromatic carbons adjacent to nitrogen atoms.
~130.0	C-5 (pyrimidine ring)	The carbon atom bearing the aldehyde group.
~28.0	Methylene carbon (-S-CH ₂ -CH ₃)	Aliphatic carbon attached to sulfur.
~14.0	Methyl carbon (-S-CH ₂ -CH ₃)	Aliphatic carbon at the end of the ethyl chain.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.
- Instrumentation: A 100 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon atom. A sufficient number of scans is crucial due to the low natural abundance of ^{13}C .
- Data Processing: Process the data similarly to the ^1H NMR spectrum, with the CDCl_3 solvent signal (typically around 77.16 ppm) often used as a secondary reference.



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Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

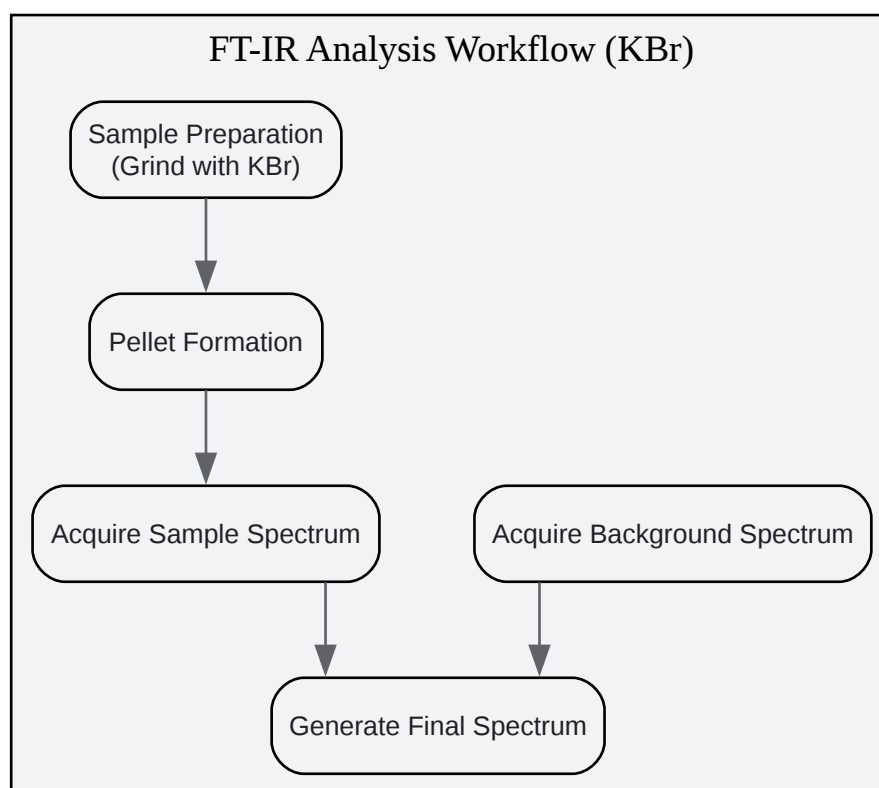
Theoretical Considerations: IR spectroscopy probes the vibrational frequencies of chemical bonds within a molecule. Specific functional groups absorb infrared radiation at characteristic wavenumbers, making IR an excellent tool for identifying their presence. For **2-(ethylthio)pyrimidine-5-carbaldehyde**, key absorptions are expected for the carbonyl group of the aldehyde, the C=N and C=C bonds of the pyrimidine ring, and the C-H bonds of the aromatic and aliphatic parts of the molecule.

Predicted IR Data (KBr Pellet):

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100-3000	Weak-Medium	Aromatic C-H stretching
~2970-2850	Medium	Aliphatic C-H stretching (-CH ₂ , -CH ₃)
~2850-2750	Weak (doublet)	Aldehydic C-H stretching
~1700-1680	Strong	C=O stretching (aldehyde)
~1600-1550	Medium-Strong	C=N stretching (pyrimidine ring)
~1550-1450	Medium	C=C stretching (pyrimidine ring)
~1350-1200	Medium	C-N stretching
~700-600	Medium	C-S stretching

Experimental Protocol: FT-IR Spectroscopy (KBr Pellet Method)

- **Sample Preparation:** Grind 1-2 mg of **2-(ethylthio)pyrimidine-5-carbaldehyde** with approximately 100 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar to a fine powder.
- **Pellet Formation:** Place the powder in a pellet press and apply pressure to form a thin, transparent pellet.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the background spectrum of the empty sample compartment. Then, place the KBr pellet in the sample holder and acquire the sample spectrum.
- **Data Processing:** The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.



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Caption: Workflow for FT-IR analysis using the KBr pellet method.

Mass Spectrometry (MS)

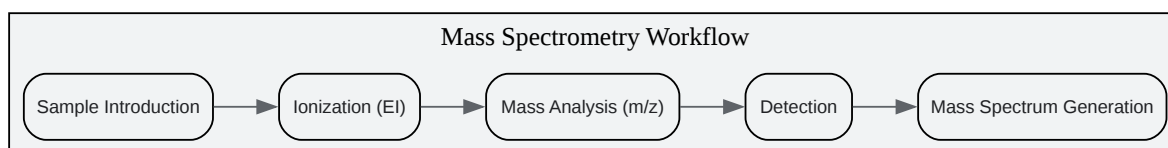
Theoretical Considerations: Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For **2-(ethylthio)pyrimidine-5-carbaldehyde**, the molecular ion peak (M^+) is expected at an m/z corresponding to its molecular weight (168.22). The fragmentation pattern can provide further structural information. Common fragmentation pathways for this molecule could involve the loss of the ethyl group, the thioethyl group, or the formyl group.

Predicted Mass Spectrum Data (Electron Ionization - EI):

m/z	Proposed Fragment
168	$[M]^+$ (Molecular Ion)
139	$[M - C_2H_5]^+$ (Loss of ethyl radical)
111	$[M - C_2H_5S]^+$ (Loss of ethylthio radical)
139	$[M - CHO]^+$ (Loss of formyl radical)

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid or through a gas chromatograph (GC-MS).
- **Ionization:** Use Electron Ionization (EI) at 70 eV to generate the molecular ion and fragment ions.
- **Mass Analysis:** The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The detector records the abundance of each ion, generating the mass spectrum.



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Caption: General workflow for mass spectrometry analysis.

Conclusion

The spectroscopic techniques of NMR, IR, and MS provide a complementary and powerful toolkit for the comprehensive characterization of **2-(ethylthio)pyrimidine-5-carbaldehyde**. While this guide presents predicted data based on established principles and analogous

compounds, it serves as a robust framework for researchers to interpret experimental data. The predicted chemical shifts, vibrational frequencies, and fragmentation patterns offer a reliable starting point for structural verification and purity assessment, which are critical steps in the synthesis and application of this important heterocyclic compound in drug discovery and development.

References

- PubChem. **2-(Ethylthio)pyrimidine-5-carbaldehyde**. Available at: [\[Link\]](#)
- Chaudhary, J. (2025). FTIR Spectroscopic Analysis of Pyrimidine Derivatives: A Comprehensive Review. Applied Science and Biotechnology Journal for Advanced Research, 4(2), 1-5. Available at: [\[Link\]](#)
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-(Ethylthio)pyrimidine-5-carbaldehyde | C₇H₈N₂OS | CID 3160968 - PubChem [pubchem.ncbi.nlm.nih.gov]
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